

Application Notes and Protocols: Experimental Design for Nur77-Dependent Apoptosis Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nur77, also known as TR3 or NR4A1, is an orphan nuclear receptor that plays a pivotal role in regulating apoptosis.[1][2] Initially identified as a transcription factor, Nur77 can also induce apoptosis through a transcription-independent mitochondrial pathway.[3] Under basal conditions, Nur77 resides in the nucleus.[4] However, in response to various apoptotic stimuli, it translocates to the cytoplasm and targets the mitochondria.[1][4][5] At the mitochondria, Nur77 interacts with the anti-apoptotic protein Bcl-2, inducing a conformational change that converts Bcl-2 into a pro-apoptotic molecule.[2][6] This event triggers the mitochondrial outer membrane permeabilization (MOMP), leading to the release of cytochrome c and subsequent activation of the caspase cascade, culminating in apoptosis.[1][7]

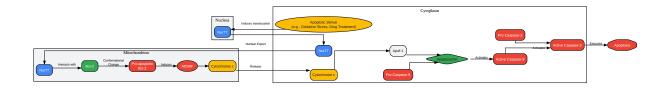
These application notes provide a comprehensive guide for designing and conducting experiments to investigate Nur77-dependent apoptosis. Detailed protocols for key assays are provided to enable researchers to study the expression, subcellular localization, and protein-protein interactions of Nur77, as well as to quantify apoptotic events.

Key Signaling Pathways in Nur77-Dependent Apoptosis



The central mechanism of Nur77-dependent apoptosis involves its translocation from the nucleus to the mitochondria, followed by its interaction with Bcl-2. This interaction is a critical event that switches the function of Bcl-2 from a cell survival protein to a cell death inducer.

Diagram of the Nur77-Dependent Apoptotic Signaling Pathway



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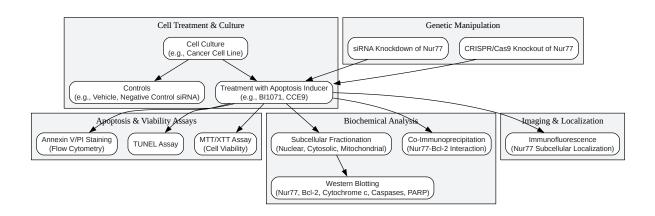
Caption: Nur77 translocates to mitochondria to induce apoptosis.

Experimental Workflow for Studying Nur77-Dependent Apoptosis

A typical workflow for investigating the role of Nur77 in apoptosis involves several key stages, from initial cell treatment to final data analysis.

Diagram of the Experimental Workflow





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